

Praseodymium(III) isopropoxide physical appearance and state

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Praseodymium(III) isopropoxide*

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Praseodymium(III) Isopropoxide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **praseodymium(III) isopropoxide**, a valuable precursor in materials science. The document details its physical appearance, presents key quantitative data in a structured format, and outlines an experimental protocol for its synthesis.

Physical and Chemical Properties

Praseodymium(III) isopropoxide, with the chemical formula $\text{Pr}(\text{OCH}(\text{CH}_3)_2)_3$, is an organometallic compound featuring the rare earth element praseodymium in its +3 oxidation state.^[1] It is recognized as a solid substance, typically appearing as a yellow to green powder.^{[1][2][3]} This compound is known to be sensitive to moisture and can undergo hydrolysis to form praseodymium hydroxide and isopropanol.^[1] While its solubility in water is not well-documented, it is soluble in various organic solvents.^[1] Due to its reactivity, particularly with moisture, it should be handled with appropriate safety protocols in a laboratory setting.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **praseodymium(III) isopropoxide**.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₉ H ₂₁ O ₃ Pr | [1][4] |
| Molecular Weight | 318.17 g/mol | [4] |
| Appearance | Yellow to green solid/powder | [1][2][3] |
| Sublimation Point | 175°C at 0.04 mm Hg | [3][5] |
| Boiling Point | 175°C at 0.04 mm Hg | [3] |
| Purity (Typical) | 98%+ Assay, 99.9%-Pr Metal Purity | [2] |
| Solubility | Soluble in organic solvents | [1] |

Experimental Protocol: Synthesis

A common method for the preparation of **praseodymium(III) isopropoxide** involves the direct reaction of praseodymium metal with isopropyl alcohol.^[6] The reaction is facilitated by a catalyst, such as mercuric iodide.^[6]

Objective: To synthesize **praseodymium(III) isopropoxide**.

Materials:

- Praseodymium metal
- Anhydrous isopropyl alcohol
- Mercuric iodide (catalytic amount)
- Inert gas (e.g., Helium or Argon)

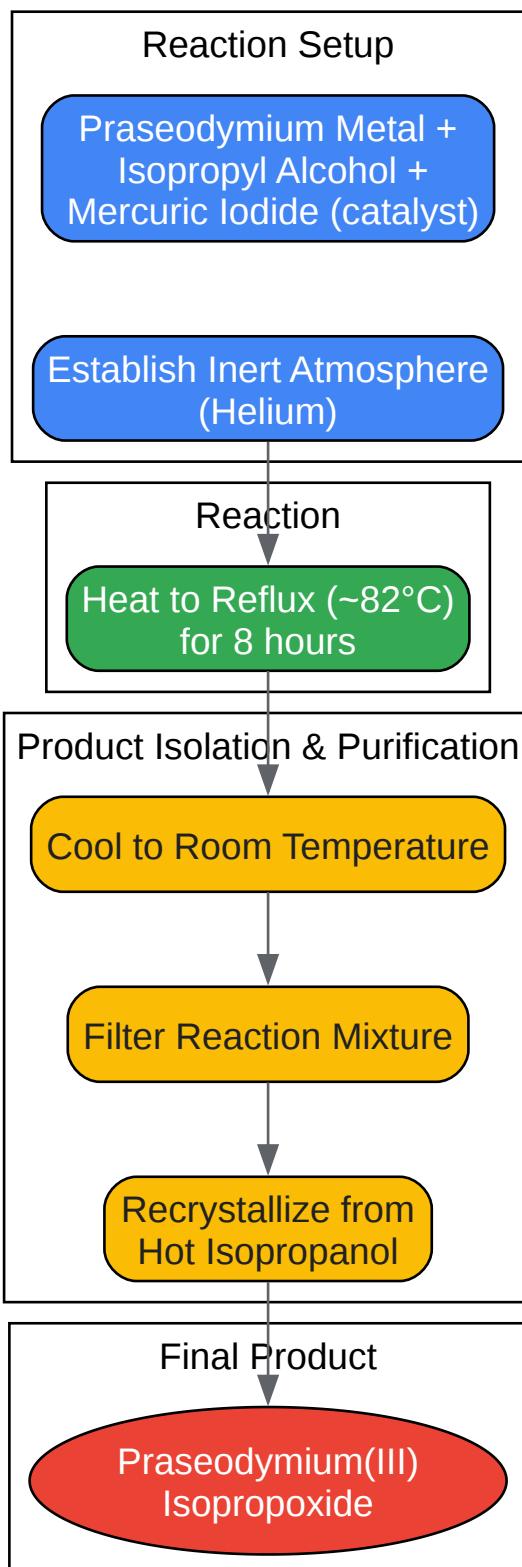
Procedure:

- The reaction should be conducted under an inert atmosphere (e.g., helium) to prevent unwanted side reactions with air or moisture.^[6]

- Praseodymium metal and a catalytic amount of mercuric iodide are added to a reaction vessel containing anhydrous isopropyl alcohol. The reactants are used in stoichiometric amounts.[6]
- The reaction mixture is heated to reflux, approximately 82°C, for a period of about 8 hours.[6]
- After the reflux period, the mixture is allowed to cool to room temperature.[6]
- The cooled mixture is then filtered to separate the product from any unreacted starting material or catalyst residues.[6]
- The recovered product can be further purified by recrystallization from hot isopropanol.[6]
- This process typically yields **praseodymium(III) isopropoxide** at around 75% efficiency.[6]

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **praseodymium(III) isopropoxide**.



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Caption: Workflow for the synthesis of **praseodymium(III) isopropoxide**.

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- To cite this document: BenchChem. [Praseodymium(III) isopropoxide physical appearance and state]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095675#praseodymium-iii-isopropoxide-physical-appearance-and-state>]

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